

# In-Depth Technical Guide on the Safety of Meta-Fexofenadine-d6

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## Compound of Interest

Compound Name: **Meta-Fexofenadine-d6**

Cat. No.: **B12418007**

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Meta-Fexofenadine-d6** is not publicly available. This guide has been compiled from information on **Meta-Fexofenadine-d6**, its non-deuterated counterpart, and the closely related Fexofenadine hydrochloride. All information should be used as a reference and for research purposes only. It is imperative to consult the supplier-specific SDS upon acquisition of the material.

## Chemical Identification and Properties

**Meta-Fexofenadine-d6** is a deuterated analog of Meta-Fexofenadine. The deuteration is typically at the dimethylbenzeneacetic acid moiety. This stable isotope-labeled compound is primarily used as an internal standard in pharmacokinetic and metabolic studies.

Table 1: Physicochemical Data of **Meta-Fexofenadine-d6** and Related Compounds

Property	Meta-Fexofenadine-d6	Fexofenadine	Fexofenadine Hydrochloride
Synonyms	3-[1-Hydroxy-4-[4-(hydroxydiphenylmethoxy)-1-piperidinyl]butyl]- $\alpha,\alpha$ -dimethylbenzeneacetic Acid-D6[1]	$\alpha,\alpha$ -Dimethyl-4-[1-hydroxy-4-[4-(hydroxydiphenylmethoxy)-1-piperidinyl]butyl]benzeneacetic acid	Allegra, Telfast
CAS Number	479035-75-1[1][2][3] [4]	83799-24-0	153439-40-8
Molecular Formula	$C_{32}H_{33}D_6NO_4$	$C_{32}H_{39}NO_4$	$C_{32}H_{39}NO_4 \cdot HCl$
Molecular Weight	507.69 g/mol	501.7 g/mol	538.12 g/mol
Appearance	Solid / Neat	White to off-white crystalline powder	White to off-white crystalline powder
Melting Point	Not Determined	193-196°C	Not Determined
Solubility	Soluble in Methanol	Soluble in Methanol	Not Determined

## Hazard Identification and Toxicology

A full toxicological profile for **Meta-Fexofenadine-d6** has not been thoroughly investigated. The information below is largely based on the parent compound, Fexofenadine hydrochloride. Fexofenadine is a second-generation antihistamine that selectively antagonizes H1 receptors. It exhibits a favorable safety profile with minimal sedative effects due to its limited ability to cross the blood-brain barrier.

Table 2: Summary of Toxicological Information for Fexofenadine Hydrochloride

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	SDS for Fexofenadine HCl
Carcinogenicity	No evidence of carcinogenicity	Rat, Mouse	FDA Label
Mutagenicity	Not mutagenic in a battery of in vitro and in vivo tests	-	FDA Label
Teratogenicity	No evidence of teratogenicity	Rat, Rabbit	FDA Label

Note: The toxicological properties of the deuterated compound are expected to be similar to the non-deuterated form, but this has not been experimentally confirmed.

## Handling, Storage, and First Aid

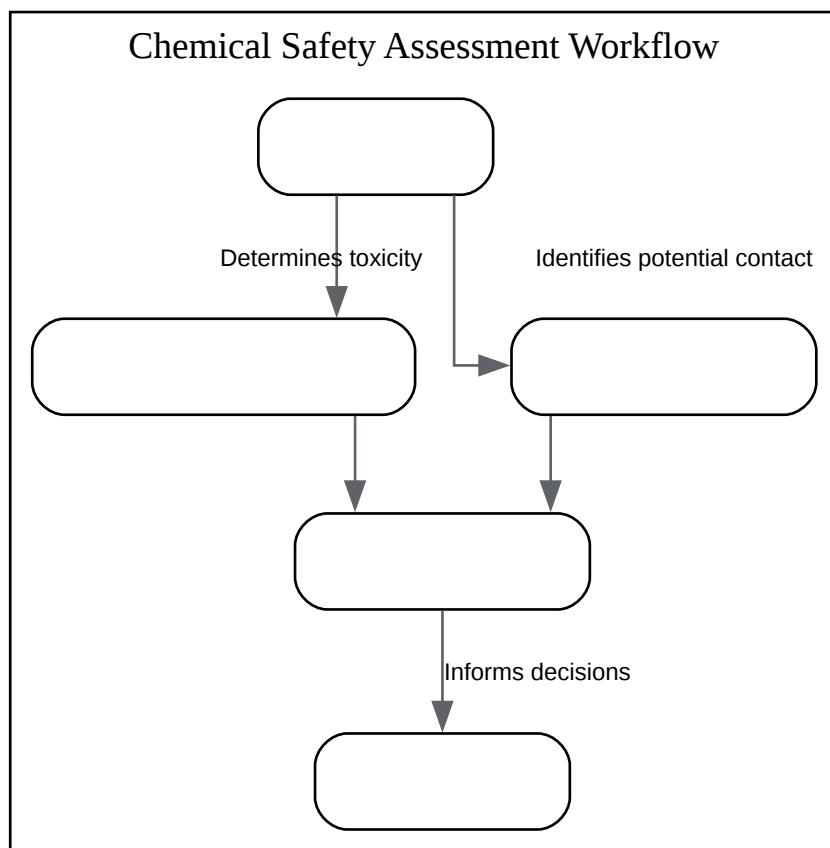
Proper handling and storage are crucial for maintaining the integrity of **Meta-Fexofenadine-d6** and ensuring laboratory safety.

Table 3: Handling, Storage, and First Aid Recommendations

Aspect	Recommendation
Handling	Use in a well-ventilated area. Avoid breathing dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
Storage	Store at -20°C for long-term stability. Keep the container tightly closed in a dry and well-ventilated place.
In case of Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
In case of Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops.
In case of Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
In case of Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.

## Experimental Protocols

Specific experimental protocols for the safety assessment of **Meta-Fexofenadine-d6** are not available in the public domain. A typical chemical safety assessment workflow is presented below.



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A generalized workflow for chemical safety assessment.

## Logical and Signaling Pathways Safety Data Sheet (SDS) Structure

The primary source of safety information for any chemical is its Safety Data Sheet. The structure of an SDS is standardized to ensure that users can quickly find relevant information.

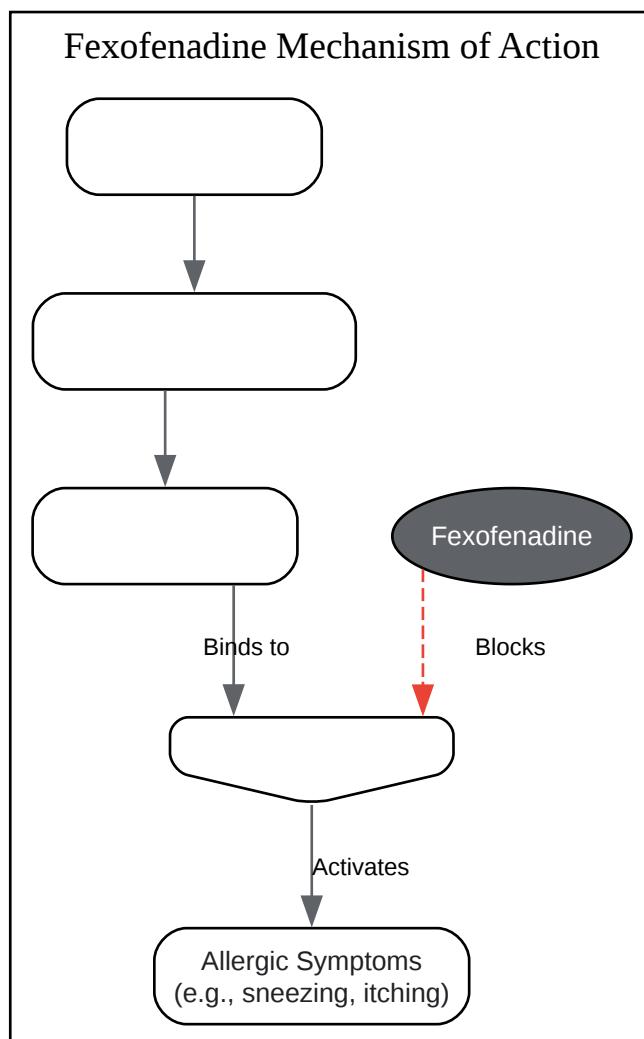
Safety Data Sheet (SDS)
Section 1: Identification
Section 2: Hazard(s) Identification
Section 3: Composition/Information on Ingredients
Section 4: First-Aid Measures
Section 5: Fire-Fighting Measures
Section 6: Accidental Release Measures
Section 7: Handling and Storage
Section 8: Exposure Controls/Personal Protection
Section 9: Physical and Chemical Properties
Section 10: Stability and Reactivity
Section 11: Toxicological Information
Section 12: Ecological Information
Section 13: Disposal Considerations
Section 14: Transport Information
Section 15: Regulatory Information
Section 16: Other Information

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Standard 16-section structure of a Safety Data Sheet.

## Mechanism of Action of Fexofenadine

The safety profile of Fexofenadine is intrinsically linked to its mechanism of action. As a selective H1 receptor antagonist, it blocks the effects of histamine, a key mediator in allergic reactions.



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Simplified pathway of Fexofenadine's antagonism of the H1 receptor.

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## References

- 1. [clearsynth.com](http://clearsynth.com) [clearsynth.com]
- 2. meta-Fexofenadine-D6 [biogen.es]

- 3. meta-Fexofenadine-D6 | CAS | LGC Standards [[lgcstandards.com](https://lgcstandards.com)]
- 4. CAS: 479035-75-1 | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- To cite this document: BenchChem. [In-Depth Technical Guide on the Safety of Meta-Fexofenadine-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12418007#meta-fexofenadine-d6-safety-data-sheet-information>]

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